

# An In-depth Technical Guide to the Chemical Properties of 1,4-Dimethoxybutane

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## Compound of Interest

Compound Name: 1,4-Dimethoxybutane

Cat. No.: B078858

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## Introduction

**1,4-Dimethoxybutane** is a bifunctional organic compound that serves as a versatile solvent and a key intermediate in advanced organic synthesis.<sup>[1]</sup> Its dual ether functionalities impart valuable solvating properties for a range of chemical transformations, while its stable nature allows it to be used as a protected form of 1,4-butanediol. This guide provides a comprehensive overview of the chemical and physical properties of **1,4-Dimethoxybutane**, detailed experimental protocols for its synthesis and characterization, and an exploration of its key chemical reactions.

## Physicochemical Properties

The fundamental physical and chemical properties of **1,4-Dimethoxybutane** are summarized in the tables below. These properties are crucial for its handling, application in reactions, and purification.

## General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>14</sub> O <sub>2</sub>	[2][3]
Molecular Weight	118.17 g/mol	[2][3]
CAS Number	13179-96-9	[2][3]
Appearance	Colorless liquid	-
Boiling Point	131 °C	[3]
Melting Point	140-142 °C	[3]
Density	0.842 ± 0.06 g/cm <sup>3</sup> (Predicted)	-

## Spectroscopic Data

Spectroscopic Technique	Key Data and Interpretation
<sup>1</sup> H NMR	δ 3.3–3.4 ppm (methoxy groups); δ 1.5–1.7 ppm (butane backbone)[1]
<sup>13</sup> C NMR	δ 56–58 ppm (CH <sub>3</sub> O); δ 70–72 ppm (ether carbons)[1]
Mass Spectrometry (GC-MS)	Electron Ionization (EI) fragmentation shows a characteristic peak at m/z 118 [M <sup>+</sup> -CH <sub>3</sub> O].[1] Other significant peaks are observed at m/z 45, 58, 71, and 86.[2]
Infrared (IR) Spectroscopy	Expected to show strong C-O stretching vibrations characteristic of ethers in the 1050-1150 cm <sup>-1</sup> region and C-H stretching and bending vibrations.

## Experimental Protocols

### Synthesis of 1,4-Dimethoxybutane via Williamson Ether Synthesis

This protocol describes the synthesis of **1,4-Dimethoxybutane** from 1,4-dibromobutane and sodium methoxide, a classic example of the Williamson ether synthesis.

Materials:

- 1,4-Dibromobutane
- Sodium methoxide ( $\text{NaOCH}_3$ )
- Anhydrous methanol ( $\text{MeOH}$ )
- Anhydrous diethyl ether ( $(\text{C}_2\text{H}_5)_2\text{O}$ )
- Saturated aqueous sodium chloride (brine)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )

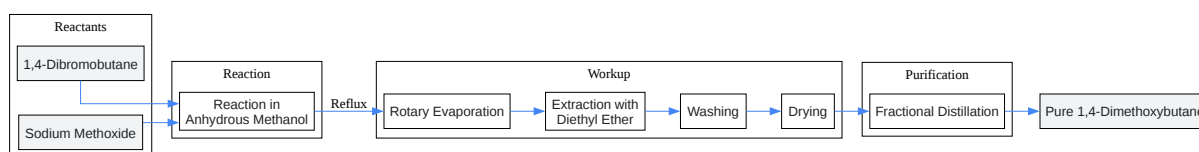
Equipment:

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- In a dry round-bottom flask equipped with a reflux condenser and a magnetic stir bar, dissolve sodium methoxide in anhydrous methanol under an inert atmosphere (e.g., nitrogen or argon).

- To this solution, add 1,4-dibromobutane dropwise at room temperature with vigorous stirring.
- After the addition is complete, heat the reaction mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Once the reaction is complete, cool the mixture to room temperature and remove the methanol using a rotary evaporator.
- To the resulting residue, add anhydrous diethyl ether and water. Transfer the mixture to a separatory funnel and separate the layers.
- Wash the organic layer sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the filtrate using a rotary evaporator to obtain the crude product.
- Purify the crude **1,4-Dimethoxybutane** by fractional distillation under atmospheric or reduced pressure.



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Synthesis workflow for **1,4-Dimethoxybutane**.

## Determination of Boiling Point

This protocol outlines a standard laboratory method for determining the boiling point of a liquid organic compound like **1,4-Dimethoxybutane**.

Materials:

- **1,4-Dimethoxybutane** sample
- Mineral oil or other suitable heating bath liquid

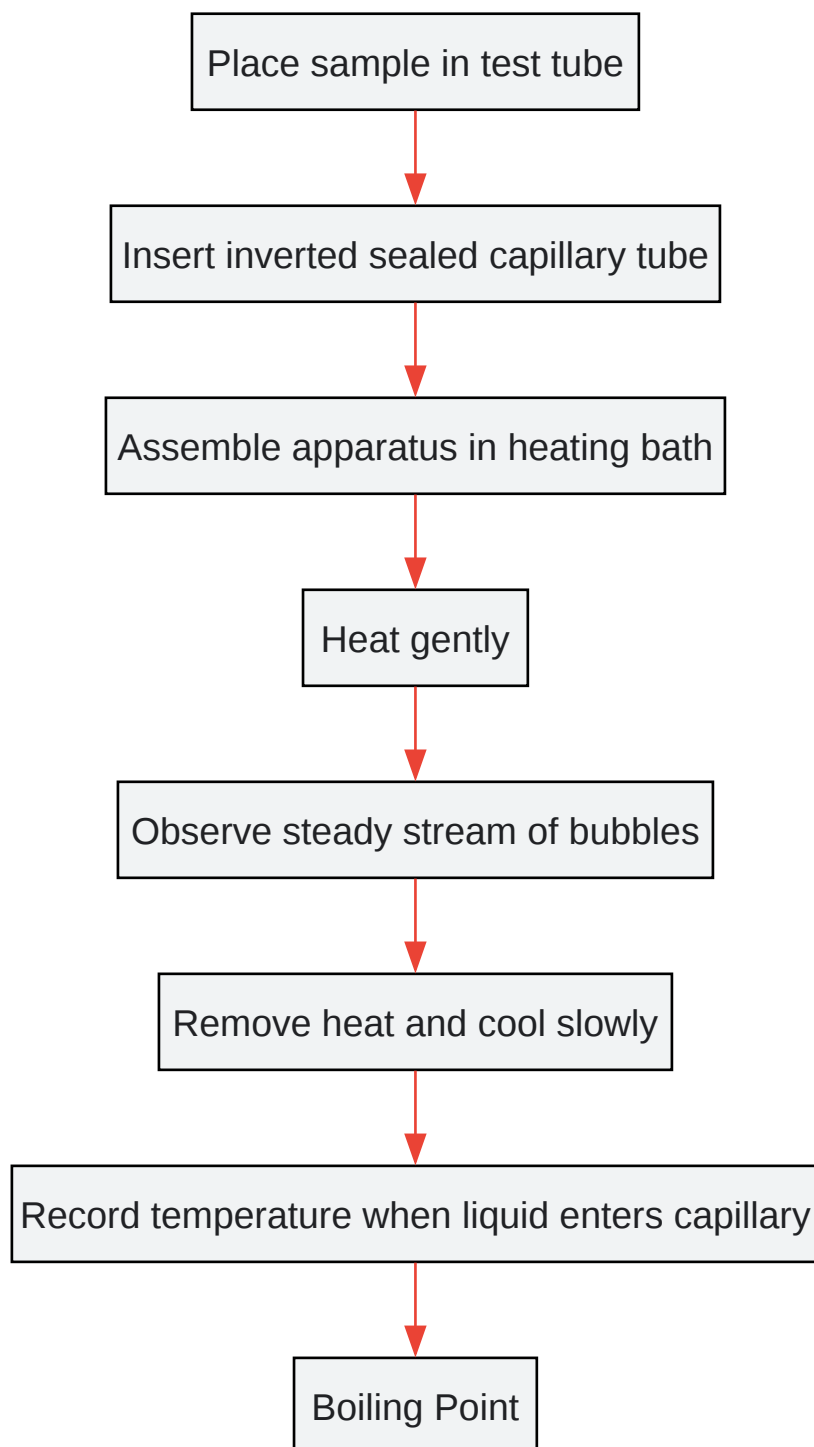
Equipment:

- Thiele tube or a beaker for the heating bath
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Bunsen burner or heating mantle

Procedure:

- Place a small amount of the **1,4-Dimethoxybutane** sample into the small test tube.
- Invert the sealed capillary tube and place it into the test tube with the open end submerged in the liquid.
- Attach the test tube to the thermometer and suspend the assembly in the Thiele tube or heating bath, ensuring the sample is below the level of the heating liquid.
- Gently heat the apparatus. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.

- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube. Record this temperature.



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Experimental workflow for boiling point determination.

## Chemical Reactivity

**1,4-Dimethoxybutane** participates in several key chemical reactions, primarily involving its ether linkages.

### Oxidation

The methoxy groups of **1,4-Dimethoxybutane** can be oxidized to form other functional groups.

- Reaction: Oxidation of the ether linkages.
- Reagents: Strong oxidizing agents such as potassium permanganate ( $\text{KMnO}_4$ ) or chromium trioxide ( $\text{CrO}_3$ ).<sup>[1]</sup>
- Products: The oxidation can lead to the formation of various products, including 1,4-butanediol dimethyl ether, depending on the reaction conditions.<sup>[1]</sup>

### Reduction

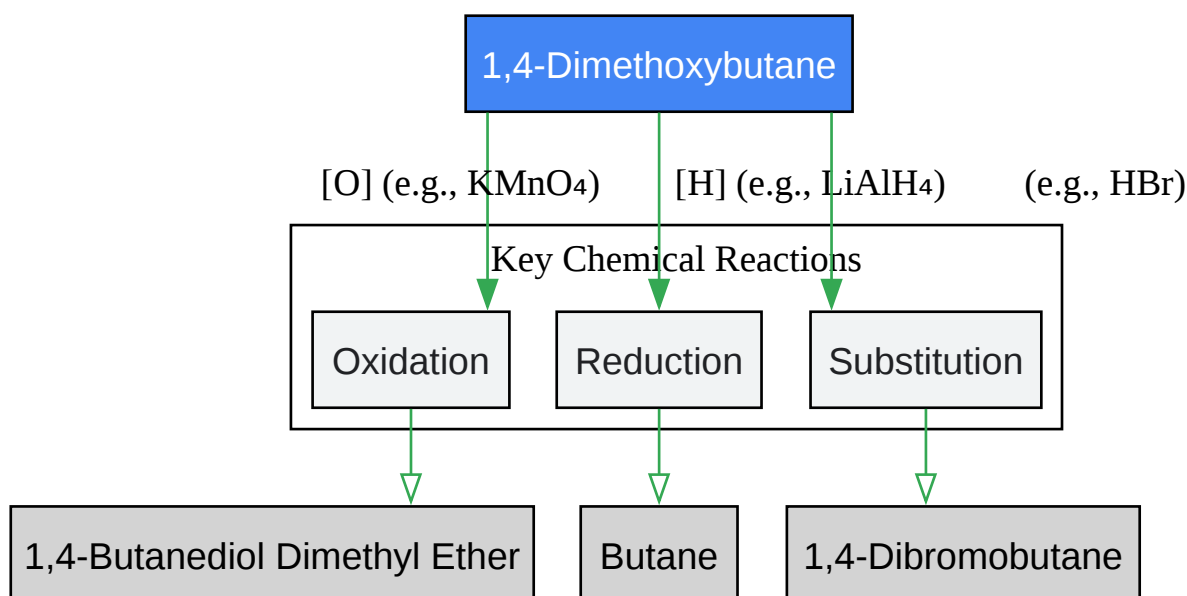
The carbon-oxygen bonds in the ether groups can be cleaved under reducing conditions.

- Reaction: Reduction of the ether linkages.
- Reagents: Strong reducing agents like lithium aluminum hydride ( $\text{LiAlH}_4$ ).<sup>[1]</sup>
- Products: The reduction can lead to the formation of butane through the cleavage of the C-O bonds.<sup>[1]</sup>

### Substitution

The methoxy groups can be substituted by other functional groups.

- Reaction: Nucleophilic substitution at the carbon atoms adjacent to the oxygen.
- Reagents: Reagents such as hydrogen bromide ( $\text{HBr}$ ) can be used to replace the methoxy groups with bromine atoms.<sup>[1]</sup>
- Products: This reaction can yield 1,4-dibromobutane.<sup>[1]</sup>



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Core reactions of **1,4-Dimethoxybutane**.

## Safety and Handling

**1,4-Dimethoxybutane** is a flammable liquid and should be handled with appropriate safety precautions. It is also known to cause skin and eye irritation.<sup>[4]</sup> Always work in a well-ventilated area, preferably a fume hood, and wear personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

## Conclusion

**1,4-Dimethoxybutane** is a valuable chemical with a range of applications in organic synthesis and as a solvent. A thorough understanding of its chemical and physical properties, as detailed in this guide, is essential for its effective and safe utilization in research and development. The provided experimental protocols offer a foundation for its synthesis and characterization in a laboratory setting.

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